

Technical Guide: 4-Formylpiperidine-4-carboxylic Acid

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Compound of Interest

Compound Name: 4-Formylpiperidine-4-carboxylic acid

CAS No.: 344354-78-5

Cat. No.: B13946268

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Part 1: Executive Summary & Molecular Identity

The Isomer Distinction (Critical Analysis)

In chemical nomenclature and cataloging, the term "**4-Formylpiperidine-4-carboxylic acid**" is frequently subject to ambiguity. It technically refers to a geminal disubstituted piperidine (Isomer B). However, commercial catalogs often use this string loosely to refer to the N-formyl derivative (Isomer A).

For high-precision research, you must distinguish between these two distinct chemical entities:

Feature	Isomer A (Commercial Standard)	Isomer B (Scaffold)
IUPAC Name	1-Formylpiperidine-4-carboxylic acid	4-Formylpiperidine-4-carboxylic acid
Common Name	N-Formylisonipecotic acid	-Formyl-isonipecotic acid
Structure	Formyl group on Nitrogen (Pos 1)	Formyl group on Carbon (Pos 4)
CAS Number	84163-42-8	344354-78-5 (Rare/Unstable)
Stability	Highly Stable (Amide bond)	Unstable (-formyl acid prone to decarboxylation)
Primary Use	Intermediate for Risperidone, Integrin antagonists	Peptidomimetics (Quaternary amino acid analogs)

Molecular Weight Data

Despite the structural difference, both isomers share the same molecular formula and weight.

- Chemical Formula:
- Molecular Weight (Average): 157.17 g/mol [\[1\]](#)
- Monoisotopic Mass: 157.0739 g/mol

Elemental Analysis:

- Carbon: 53.49%
- Hydrogen: 7.05%
- Nitrogen: 8.91%
- Oxygen: 30.54%

Part 2: Physicochemical Profile & Stability

Isomer A: 1-Formylpiperidine-4-carboxylic Acid

This is the standard reagent found in most laboratories.

- Physical State: White to off-white crystalline powder.
- Melting Point: 137–138 °C.[\[1\]](#)[\[2\]](#)
- Solubility: Soluble in DMSO, Methanol, and hot water.
- pKa: ~4.8 (Carboxylic acid). The N-formyl group reduces the basicity of the piperidine nitrogen significantly, making it non-basic.

Isomer B: 4-Formylpiperidine-4-carboxylic Acid

This compound represents a "quaternary amino acid" scaffold.

- Stability Warning:
 - Formyl carboxylic acids are inherently unstable. The electron-withdrawing formyl group at the
 - position facilitates decarboxylation, releasing
 - to form the corresponding aldehyde (4-formylpiperidine).
- Handling: Usually synthesized and handled as a protected ester (e.g., Ethyl 1-Boc-4-formylpiperidine-4-carboxylate) or immediately converted to a stable heterocycle (e.g., imidazole or oxazole formation).
- Hydration: The formyl group likely exists in equilibrium with its gem-diol (hydrate) form in aqueous media due to the inductive effect of the adjacent carboxyl group.

Part 3: Synthesis & Experimental Protocols

Synthesis of 1-Formylpiperidine-4-carboxylic Acid (Isomer A)

Mechanism: N-acylation of isonipecotic acid using a mixed anhydride generated in situ.

Protocol:

- Reagents: Isonipecotic acid (1.0 eq), Formic acid (excess), Acetic anhydride (1.2 eq).
- Procedure:
 - Dissolve isonipecotic acid in 98% Formic acid.
 - Cool to 0°C. Dropwise add Acetic anhydride (exothermic reaction).
 - Allow the mixture to stir at Room Temperature (RT) for 4 hours.
 - Workup: Concentrate under reduced pressure to remove excess formic/acetic acid.
 - Recrystallize the residue from Ethanol/Ether.
- Yield: Typically >90%.

Synthesis Strategy for 4-Formylpiperidine-4-carboxylic Acid (Isomer B)

Context: Direct synthesis of the free acid is difficult due to instability. The standard approach is via the N-Boc protected ester.

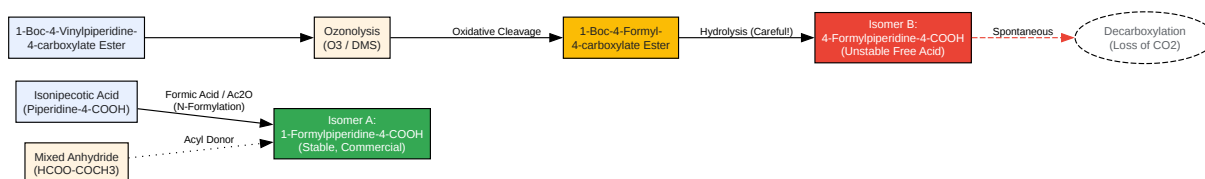
Protocol (via Oxidative Cleavage):

- Starting Material: 1-Boc-4-vinylpiperidine-4-carboxylic acid ethyl ester.
- Oxidation: Ozonolysis (,) followed by reductive workup (or).

- Result: 1-Boc-4-formylpiperidine-4-carboxylic acid ethyl ester.
 - Note: Do not hydrolyze the ester unless immediately reacting the acid in the next step (e.g., Ugi reaction).

Part 4: Visualization of Synthetic Pathways

The following diagram illustrates the divergent synthesis pathways for the two isomers, highlighting the stability bottleneck for Isomer B.



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Figure 1: Divergent synthetic pathways. Isomer A is formed via N-acylation, while Isomer B requires scaffold construction and is prone to decarboxylation upon ester hydrolysis.

Part 5: Applications in Drug Discovery

Peptidomimetics (Isomer B Focus)

The 4,4-disubstituted scaffold is highly valued for constraining peptide conformation.

- Mechanism: Introducing a quaternary center at the α -carbon of an amino acid (or its piperidine analog) restricts the torsion angles.
- Use Case: Design of helix-stabilized peptides or protease-resistant inhibitors.

Pharmacophore Synthesis (Isomer A Focus)

The N-formyl group in Isomer A serves as a protecting group or a metabolic precursor.

- Risperidone Synthesis: Used as a precursor to introduce the piperidine ring, where the formyl group is later reduced or removed.
- Integrin Antagonists: The carboxylic acid moiety binds to metal ion sites (e.g.,) in integrin receptors, while the piperidine ring provides a rigid spacer.

Part 6: References

- National Institutes of Health (NIH). (2010). A Convenient Route to 4-Carboxy-4-Anilidopiperidine Esters and Acids. PMC. Retrieved from [\[Link\]](#)

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Sources

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